

Stability and proper storage conditions for 3-Bromo-5-methylisoxazole

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Compound of Interest

Compound Name: 3-Bromo-5-methylisoxazole

Cat. No.: B1271475

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Technical Support Center: 3-Bromo-5-methylisoxazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information on the stability and proper storage of **3-Bromo-5-methylisoxazole** (CAS: 25741-97-3), along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term and long-term storage for **3-Bromo-5-methylisoxazole**?

A1: For short-term storage, it is recommended to keep **3-Bromo-5-methylisoxazole** in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, refrigeration is advised to minimize potential degradation. Always protect from moisture and light.

Q2: What is the physical state of **3-Bromo-5-methylisoxazole** at room temperature?

A2: **3-Bromo-5-methylisoxazole** is a liquid at standard room temperature.^[1] There have been some conflicting descriptions in literature, but its documented boiling point of 202.1°C confirms its liquid state under normal laboratory conditions.^[1]

Q3: Is **3-Bromo-5-methylisoxazole** sensitive to light or air?

A3: While specific photostability data is not readily available, it is best practice for halogenated and heterocyclic compounds to be stored in amber vials or otherwise protected from light to prevent potential photodegradation. Exposure to air could lead to oxidative degradation or reaction with atmospheric moisture.

Q4: What are the potential degradation pathways for **3-Bromo-5-methylisoxazole**?

A4: Based on the general chemical properties of isoxazoles and brominated aromatic compounds, potential degradation pathways could include:

- Hydrolysis: The isoxazole ring may be susceptible to cleavage under strong acidic or basic conditions, especially at elevated temperatures.
- Debromination: The carbon-bromine bond could be cleaved under certain reductive conditions or through photolytic degradation.
- Oxidation: The methyl group or the isoxazole ring itself could be susceptible to oxidation.

Q5: How can I tell if my sample of **3-Bromo-5-methylisoxazole** has degraded?

A5: Signs of degradation can include a change in color, the appearance of particulate matter, or a change in viscosity. For a more definitive assessment, analytical techniques such as HPLC, GC-MS, or NMR spectroscopy should be used to check for the presence of impurities or degradation products.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results using the same batch of 3-Bromo-5-methylisoxazole.	The compound may be degrading over time due to improper storage or handling.	1. Verify storage conditions (cool, dry, dark).2. Perform a purity check using HPLC or GC-MS.3. If degradation is confirmed, consider aliquoting the compound upon receipt to minimize freeze-thaw cycles and exposure to the atmosphere.
Appearance of unexpected peaks in analytical chromatograms (e.g., HPLC, GC).	This could indicate the presence of degradation products.	1. Attempt to identify the unknown peaks using mass spectrometry (MS).2. Review the experimental conditions (e.g., pH, temperature, solvents) to identify potential stressors that could be causing degradation.3. Consider performing a forced degradation study to intentionally generate and identify potential degradation products.
The compound appears discolored or has formed precipitates.	This is a strong indicator of significant degradation.	It is recommended to not use the compound for sensitive experiments. A fresh batch should be obtained.

Data Presentation

Physical and Chemical Properties of **3-Bromo-5-methylisoxazole**

Property	Value	Source
CAS Number	25741-97-3	[1]
Molecular Formula	C4H4BrNO	[1][2][3]
Molecular Weight	161.98 g/mol	[2]
Physical State	Liquid	[1]
Boiling Point	202.1°C at 760 mmHg	[1]
Density	1.654 g/cm ³	[1]
Flash Point	76°C	[1]
Refractive Index	1.507	[1]

Experimental Protocols

Protocol for Assessing the Stability of **3-Bromo-5-methylisoxazole**

Since quantitative stability data for **3-Bromo-5-methylisoxazole** is not extensively documented, the following protocol outlines a general procedure for researchers to assess its stability under their specific experimental conditions.

Objective: To determine the stability of **3-Bromo-5-methylisoxazole** under various stress conditions (e.g., temperature, pH, light).

Materials:

- **3-Bromo-5-methylisoxazole**
- Relevant solvents for your experiments (e.g., acetonitrile, methanol, water)
- Buffers of various pH values (e.g., pH 4, 7, 9)
- HPLC or GC system with a suitable detector (e.g., UV, MS)
- NMR spectrometer

- Temperature-controlled chambers/ovens
- Photostability chamber or a light source with controlled output

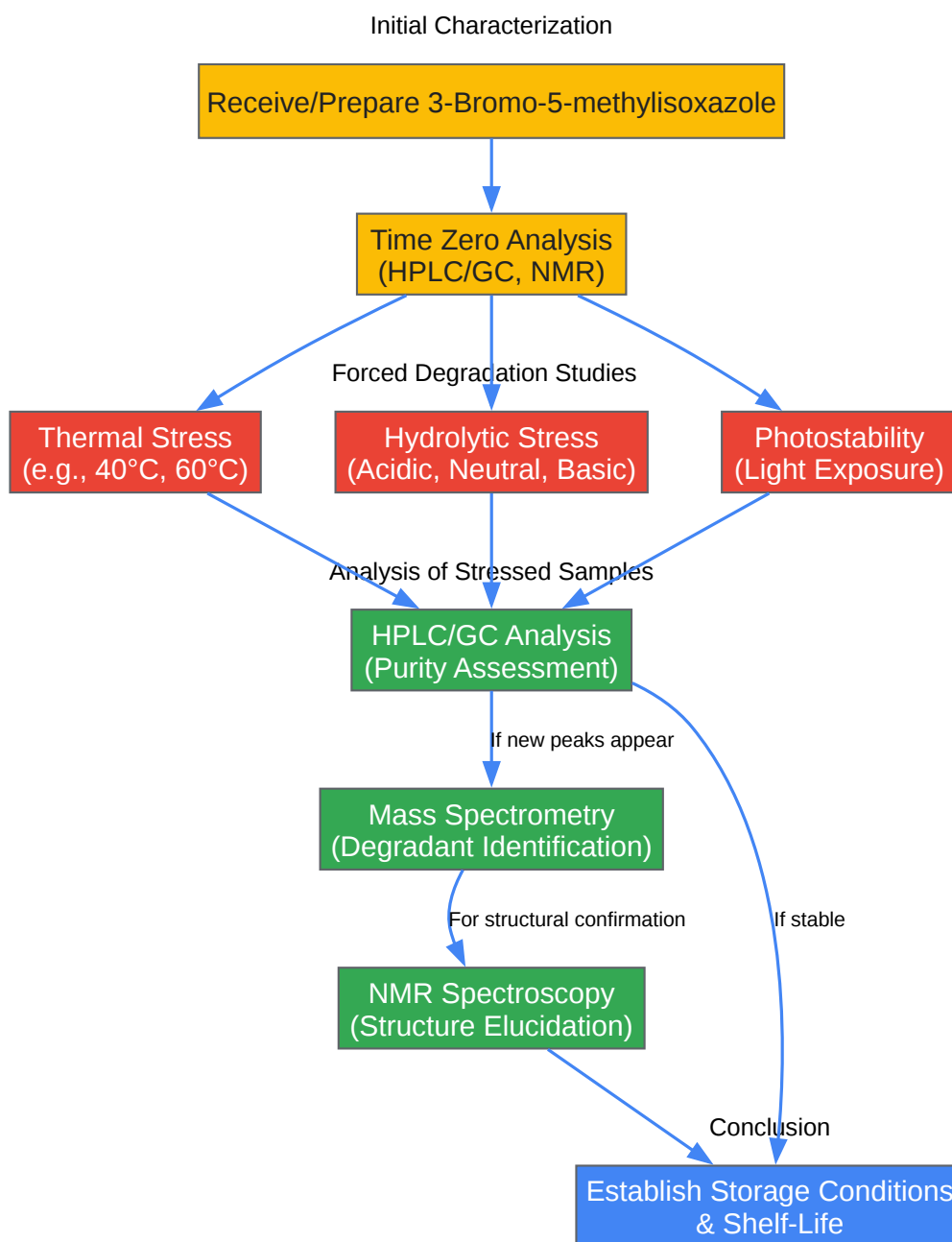
Methodology:

- Initial Analysis (Time Zero):
 - Prepare a stock solution of **3-Bromo-5-methylisoxazole** in a suitable solvent.
 - Analyze the initial purity of the compound using a validated HPLC or GC method. This will serve as the baseline.
 - Obtain initial ^1H and ^{13}C NMR spectra to confirm the structure.
- Forced Degradation Studies:
 - Thermal Stress:
 - Store aliquots of the compound at elevated temperatures (e.g., 40°C, 60°C) and at refrigerated conditions (2-8°C) as a control.
 - Analyze the samples at predetermined time points (e.g., 1, 2, 4, 8 weeks).
 - Hydrolytic Stress:
 - Expose the compound to acidic, neutral, and basic conditions by preparing solutions in appropriate buffers.
 - Maintain these solutions at room temperature and an elevated temperature.
 - Analyze at various time intervals.
 - Photostability:
 - Expose a solution of the compound to a controlled light source (e.g., ICH-compliant photostability chamber).
 - Keep a control sample wrapped in aluminum foil to protect it from light.

- Analyze both samples after a defined period of light exposure.
- Analysis of Stressed Samples:
 - Chromatographic Analysis (HPLC/GC):
 - Use the same method as the initial analysis to quantify the remaining amount of **3-Bromo-5-methylisoxazole** and to detect the formation of any new peaks (degradation products).
 - Calculate the percentage of degradation.
 - Mass Spectrometry (MS):
 - Couple the HPLC or GC to a mass spectrometer to determine the molecular weights of any new peaks, aiding in the identification of degradation products.
 - NMR Spectroscopy:
 - For samples showing significant degradation, concentrate the sample and acquire NMR spectra to help elucidate the structure of the major degradation products.

Mandatory Visualization

Workflow for Stability Assessment of 3-Bromo-5-methylisoxazole

[Click to download full resolution via product page](#)Caption: Stability Assessment Workflow for **3-Bromo-5-methylisoxazole**.

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